

handling and storage best practices for 3-Aminotetrahydrofuran-3-carboxylic acid

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Compound of Interest

Compound Name:	3-Aminotetrahydrofuran-3-carboxylic acid
Cat. No.:	B055115

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Technical Support Center: 3-Aminotetrahydrofuran-3-carboxylic Acid

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the best practices for handling and storing **3-Aminotetrahydrofuran-3-carboxylic acid**. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments and laboratory safety.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for **3-Aminotetrahydrofuran-3-carboxylic acid**?

A1: To ensure the stability and longevity of **3-Aminotetrahydrofuran-3-carboxylic acid**, it should be stored in a tightly closed container in a dry, cool, and well-ventilated area.[\[1\]](#)[\[2\]](#) Specific temperature recommendations can vary, with some sources suggesting room temperature while others advise refrigeration at 2-8°C.[\[3\]](#)[\[4\]](#) It is crucial to keep it away from incompatible materials, such as strong oxidizing agents and acids, and to prevent exposure to heat or direct sunlight.[\[5\]](#)[\[6\]](#) For long-term storage, an inert atmosphere may be beneficial.[\[4\]](#)

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: When working with **3-Aminotetrahydrofuran-3-carboxylic acid**, appropriate personal protective equipment is mandatory. This includes wearing protective gloves, safety goggles with side-shields, and protective clothing.[1] In situations where dust or aerosols may be generated, a full-face respirator should be used.[1]

Q3: How should I handle a spill of **3-Aminotetrahydrofuran-3-carboxylic acid**?

A3: In the event of a spill, you should first ensure the area is well-ventilated and remove all sources of ignition.[2] Wear the appropriate PPE, including chemical-impermeable gloves.[2] Prevent the chemical from entering drains.[2] For containment and cleanup, collect the spilled material and place it in a suitable, closed container for disposal.[2]

Q4: What are the primary hazards associated with this compound?

A4: **3-Aminotetrahydrofuran-3-carboxylic acid** may cause respiratory irritation and skin irritation.[1] It is also harmful if swallowed.[1] In case of inhalation, the individual should be moved to fresh air.[1] If the substance comes into contact with skin, wash the affected area with plenty of water.[1] In case of eye contact, rinse with water for at least 15 minutes.[1][2]

Troubleshooting Guide

This guide addresses common issues that may arise during experiments involving **3-Aminotetrahydrofuran-3-carboxylic acid**.

Issue 1: Inconsistent Experimental Results or Suspected Degradation

- Possible Cause: The compound may have degraded due to improper storage. The stability of amino acid analogues can be pH-dependent, and they can be sensitive to light and temperature.
- Solution: Always prepare solutions fresh for each experiment. If short-term storage of a solution is necessary, store it at -80°C in single-use aliquots to minimize freeze-thaw cycles. [1] For oxygen-sensitive applications, use deoxygenated buffers.[1] To confirm degradation, you can perform an HPLC analysis of your stock solution over time to check for the appearance of new peaks.[1]

Issue 2: Low Yield in Peptide Synthesis

- Possible Cause: The coupling efficiency of the amino acid analogue may be low. This can be due to steric hindrance or side reactions.
- Solution: Consider increasing the coupling time or using a more potent coupling reagent like HATU.^[1] Performing a double coupling for this specific residue can also improve the yield.^[1] Ensure that appropriate side-chain protecting groups are utilized if necessary.^[1]

Issue 3: Protein Expression Results in Insoluble Aggregates

- Possible Cause: The incorporation of the amino acid analogue might be leading to protein misfolding and the formation of inclusion bodies.
- Solution: Ensure that the amino acid analogue solution used in the cell culture media is fresh and sterile.^[1] Minimize the exposure of the media to light and elevated temperatures.^[1] Consider optimizing the expression conditions by lowering the induction temperature to slow down protein expression, which may allow for proper folding.^[1]

Data Presentation

Parameter	Value	Source
Storage Temperature	Room Temperature / 2-8°C	[3][4]
Boiling Point	289 °C	[3]
Flash Point	128 °C	[3]
Density	1.337 g/cm ³	[2]
Vapor Pressure	0.000577 mmHg at 25°C	[2]

Experimental Protocols

Protocol 1: Safe Handling and Weighing of 3-Aminotetrahydrofuran-3-carboxylic Acid Powder

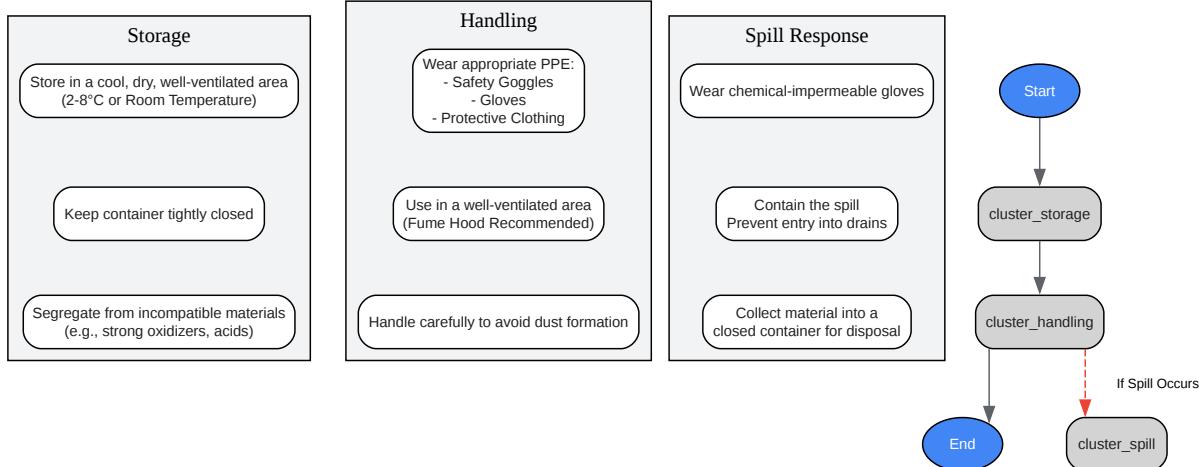
- Preparation: Before handling the compound, ensure you are in a well-ventilated area, preferably a fume hood.^[1] Put on all required PPE: safety goggles, gloves, and a lab coat.

- Handling: Use a spatula to carefully transfer the desired amount of the powder from its storage container to a weighing vessel. Avoid creating dust.[1]
- Weighing: Place the weighing vessel on a calibrated analytical balance and record the weight.
- Cleanup: After weighing, securely close the storage container.[1] Clean the spatula and the weighing area to remove any residual powder.
- Disposal: Dispose of any contaminated materials, such as weighing paper, in a designated chemical waste container.[2]

Protocol 2: Preparation of a Stock Solution

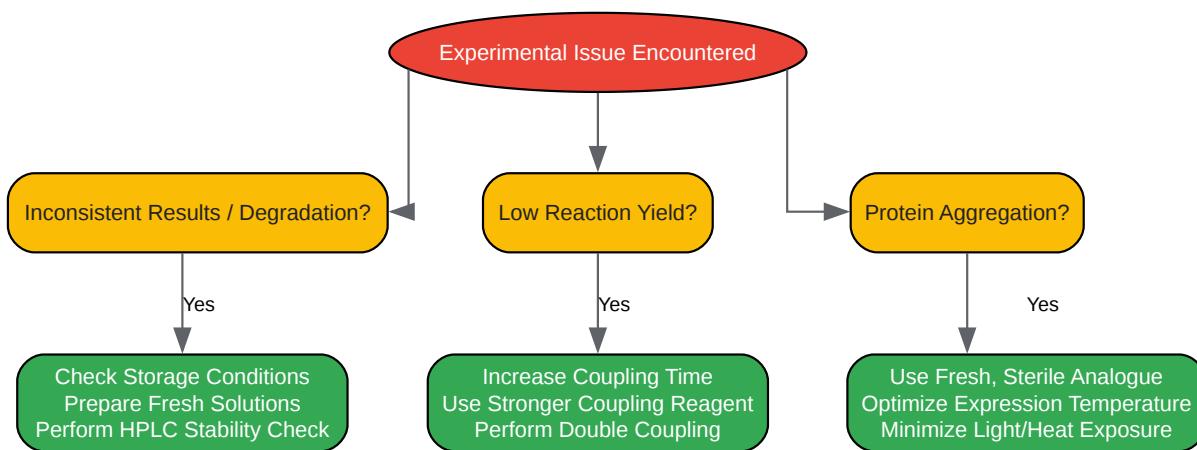
- Solvent Selection: Based on your experimental needs, choose an appropriate solvent. Be aware that the stability of the compound can be pH-dependent.
- Dissolution: In a fume hood, add the weighed **3-Aminotetrahydrofuran-3-carboxylic acid** to a volumetric flask.
- Solubilization: Add a portion of the chosen solvent to the flask and gently swirl or sonicate until the solid is completely dissolved.
- Final Volume: Once dissolved, add the solvent to the calibration mark of the volumetric flask.
- Storage: If not for immediate use, store the solution as recommended in the troubleshooting guide (freshly prepared or in single-use aliquots at -80°C).[1]

Visualizations



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Caption: Workflow for the safe handling and storage of **3-Aminotetrahydrofuran-3-carboxylic acid**.



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Caption: Decision tree for troubleshooting common experimental issues.

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